

Isomintlactone Properties & Extraction Overview

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Compound Focus: Isomintlactone

CAS No.: 13341-72-5

Cat. No.: S587106

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Isomintlactone is a trace-level aroma compound found in peppermint oil, and its extraction and purification are technically challenging due to its specific physical and chemical properties [1]. The table below summarizes key data relevant to planning an extraction protocol.

Property	Value / Description	Reference
CAS Number	13341-72-5	[1]
Molecular Formula	C ₁₀ H ₁₄ O ₂	[1]
Molecular Weight	166.22 g/mol	[1]
IUPAC Name	(6S,7aS)-3,6-dimethyl-5,6,7,7a-tetrahydro-4H-1-benzofuran-2-one	[1]
Solubility	Slightly soluble in water; soluble in oil; soluble in ethanol.	[1]
Common Sources	Peppermint (<i>Mentha × piperita</i>), various herbs and spices.	[1] [2]
Common Analytical Methods	Gas chromatography-olfactometry (GCO), gas chromatography-mass spectrometry (GC-MS).	[1]

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Computational Solvent Screening (COSMO-RS)

This method uses quantum chemistry and statistical thermodynamics to predict solvent performance without extensive lab experimentation [3].

- **Application:** Ideal for selecting an optimal solvent or solvent mixture to maximize the distribution ratio of **Isomintlactone** in a liquid-liquid extraction.
- **Problem Types:**
 - **LLEXTRACTION:** This template is used to select a two-phase solvent system that maximizes the distribution ratio (D) of your target compound between the two liquid phases. It requires a minimum of 2 solvents [3].
 - **SOLUBILITY:** This template maximizes or minimizes the solubility of a solid solute (which could be crude **Isomintlactone**) in a liquid mixture [3].
- **Typical Workflow:**
 - **Define Solvent Candidates:** Input a database of potential solvents (e.g., .coskf files).
 - **Set Objective:** Use the `-t LLEXTRACTION -max` command to maximize the separation factor.
 - **Run Optimization:** The algorithm tests millions of combinations and mole fractions to find the optimal system.
 - **Output:** The program provides the identity and mole fractions of the optimal solvent system [3].

Scientific AI for Process Control

This approach is used to stabilize and optimize an existing extraction process in real-time [4].

- **Application:** Best suited for continuous or large-scale extraction processes where feed composition (e.g., impurity levels in peppermint oil) may vary.
- **Key Capabilities:**
 - **Real-time Organic Flow Monitoring:** AI models predict changes in organic-aqueous continuity in mixers [4].
 - **Optimal Setpoint Guidance:** Provides operators with recommendations on how to operate each mixer-settler stage to maximize metal (or compound) mass transfer while minimizing impurities and entrainment [4].
- **Outcome:** One implementation demonstrated a **3% improvement in average copper mass transfer**, which illustrates the potential for enhancing the yield of target compounds like **Isomintlactone** [4].

Frequently Asked Questions & Troubleshooting

Problem Area	Common Issues & Questions	Potential Solutions & Guidance
Low Yield	• Poor distribution ratio. • Inefficient phase separation.	• Use COSMO-RS LLEXTRACTION
	to find a solvent system with a higher predicted distribution ratio (D) [3]. • For process control, use AI applications to guide setpoints for optimal mass transfer [4].	Process Instability
	• Fluctuating feed composition. • Variable organic-aqueous continuity.	• Implement real-time monitoring and control (Scientific AI) to stabilize the SX circuit despite changing feed conditions [4].
	Solvent Selection	• The number of possible solvent combinations is too large to test experimentally.
	• Employ computational solvent optimization (COSMO-RS) to screen millions of combinations <i>in silico</i> and identify the most promising candidates for lab testing [3].	Purity & Impurities
	• Co-transfer of undesired contaminants.	• Leverage synergistic solvent extraction (combining extractants) for enhanced selectivity [5]. • Use AI to optimize setpoints to minimize co-transfer of impurities [4].

Key Takeaways for Researchers

- **Start with Computation:** Given the complexity of solvent selection, begin your **Isomintlactone** extraction project with a COSMO-RS screening to narrow down the best solvent systems, saving significant time and resources [3].
- **Focus on Selectivity:** The challenge often lies in separating **Isomintlactone** from other similar compounds in peppermint oil. Explore specialized or synergistic extractants used in mining (e.g., CYANEX families) for inspiration on achieving high selectivity [5].
- **Consider Process Control:** If moving towards scale-up, integrating AI-driven process control can help maintain optimal performance and maximize yield consistently [4].

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References

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